

In-depth Technical Guide: 3-Chloro-2-(octanoyloxy)propyl decanoate

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Compound of Interest

Compound Name: 3-Chloro-2-(octanoyloxy)propyl
decanoate

Cat. No.: B15551243

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CAS Number: 2692623-39-3

Introduction

3-Chloro-2-(octanoyloxy)propyl decanoate, with the Chemical Abstracts Service (CAS) number 2692623-39-3, is a specific ester compound.^[1] An alternative chemical name for this substance is 1-Decanoyl-2-octanoyl-3-chloropropanediol.^[1] It is commercially available as a research chemical.^[1]

Despite a comprehensive search of scientific literature and chemical databases, publicly available in-depth technical data for **3-Chloro-2-(octanoyloxy)propyl decanoate** is exceedingly scarce. There is a notable absence of published experimental studies, detailed analytical protocols, quantitative data, and information regarding its biological activity or associated signaling pathways.

This guide serves to provide the confirmed identity of the compound and to transparently address the current limitations in available public domain data.

Compound Identification

Identifier	Value
CAS Number	2692623-39-3
Chemical Name	3-Chloro-2-(octanoyloxy)propyl decanoate
Synonym	1-Decanoyl-2-octanoyl-3-chloropropanediol

Data Availability

A thorough investigation for quantitative data, experimental protocols, and biological pathway information related to **3-Chloro-2-(octanoyloxy)propyl decanoate** (CAS: 2692623-39-3) did not yield any specific results. The compound is listed by chemical suppliers for research purposes, which suggests its use in exploratory studies; however, the outcomes of such research do not appear to be published in accessible literature.

Conclusion

While the chemical identity of **3-Chloro-2-(octanoyloxy)propyl decanoate** is established with the CAS number 2692623-39-3, there is a significant lack of public domain information required to construct a detailed technical guide as per the initial request. No experimental protocols, quantitative datasets, or signaling pathway associations could be found. Therefore, the creation of data tables and visualizations is not possible at this time. Researchers and scientists interested in this compound may need to conduct foundational research to determine its properties and biological effects.

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References

- 1. 丁香通-异常行为检测 [m.biomart.cn]

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